

Personal protective equipment for handling EPZ-719

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Compound of Interest

Compound Name: EPZ-719

Cat. No.: B10831913

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Essential Safety and Handling Guide for EPZ-719

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety and logistical information for the handling and disposal of **EPZ-719**, a potent and selective SETD2 inhibitor. Following these procedures is critical to ensure personal safety and maintain experimental integrity.

Personal Protective Equipment (PPE) and Safety Precautions

When handling **EPZ-719**, a comprehensive approach to personal protection is mandatory. The following table summarizes the required PPE and safety measures.

Category	Requirement	Specification
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for tears or punctures before use. Change gloves frequently and immediately if contaminated.
Body Protection	Laboratory coat	A fully buttoned lab coat must be worn to protect skin and clothing.
Respiratory Protection	Use in a well-ventilated area	Work should be conducted in a chemical fume hood to avoid inhalation of any dust or aerosols.
General Hygiene	Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.	

Operational Plan: From Receipt to Disposal

A structured workflow is essential for the safe handling of potent compounds like **EPZ-719**. The following diagram illustrates the key steps from receiving the compound to its final disposal.

Caption: Experimental Workflow for Handling **EPZ-719**.

Experimental Protocols

Storage of EPZ-719

Proper storage is crucial to maintain the stability and activity of **EPZ-719**.^[1]

Form	Storage Temperature	Duration
Solid Powder	-20°C	Up to 2 years
4°C	Up to 1 year	
In Solvent	-80°C	Up to 6 months
-20°C	Up to 1 month	

Preparation of Stock Solutions

EPZ-719 is typically dissolved in dimethyl sulfoxide (DMSO) to prepare stock solutions.^[2]

- Ensure proper ventilation: Perform all work in a certified chemical fume hood.
- Equilibrate the compound: Allow the vial of **EPZ-719** to warm to room temperature before opening to prevent condensation.
- Weigh the required amount: Carefully weigh the desired amount of **EPZ-719** powder using a calibrated analytical balance.
- Dissolve in DMSO: Add the appropriate volume of DMSO to the powder to achieve the desired concentration. For example, to prepare a 10 mM stock solution, dissolve 4.51 mg of **EPZ-719** in 1 mL of DMSO.
- Ensure complete dissolution: Vortex or sonicate the solution until all the solid has dissolved.
- Aliquot and store: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

Disposal Plan

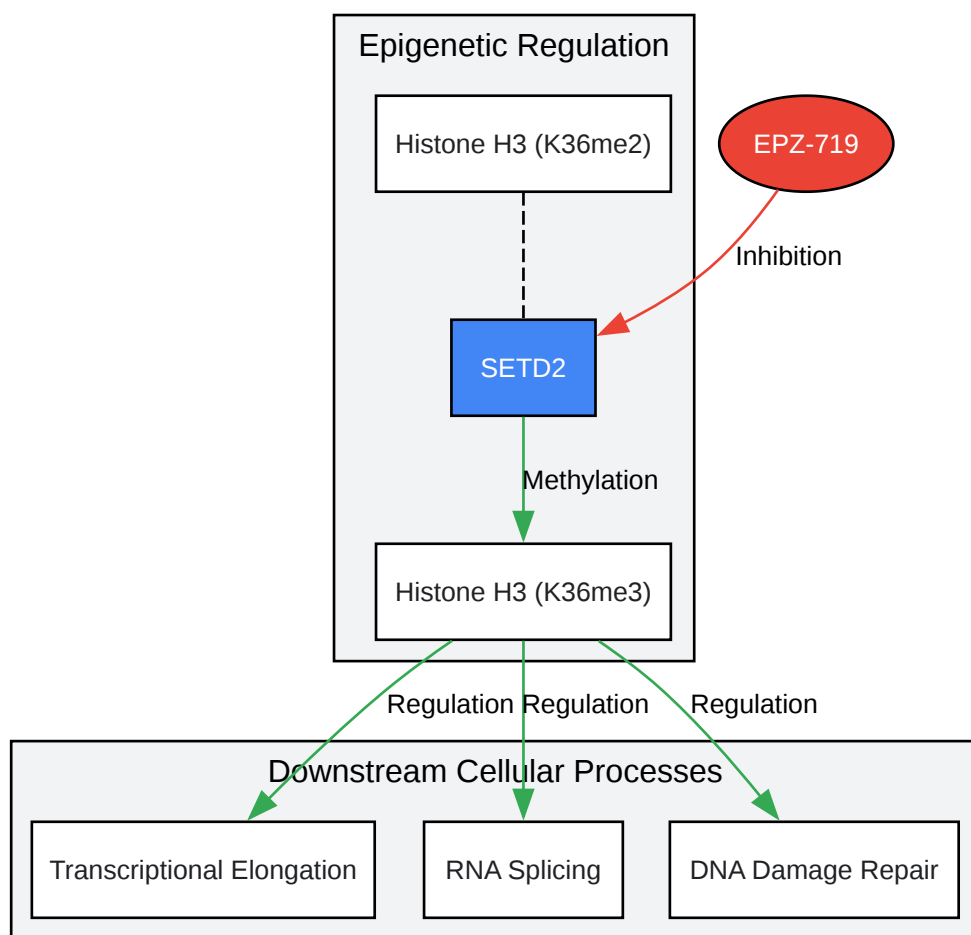
All waste materials contaminated with **EPZ-719** must be handled as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	(e.g., contaminated gloves, weigh boats, pipette tips)
Liquid Waste	(e.g., unused stock solutions, experimental media)
Sharps	(e.g., contaminated needles, scalpels)

Follow all institutional and local regulations for the disposal of hazardous chemical waste.

Signaling Pathway of SETD2 Inhibition by EPZ-719

EPZ-719 is a selective inhibitor of the enzyme SETD2 (SET domain containing 2), a histone methyltransferase. SETD2's primary function is the trimethylation of histone H3 at lysine 36 (H3K36me3). This epigenetic mark is crucial for regulating various cellular processes. By inhibiting SETD2, **EPZ-719** disrupts these downstream pathways.



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Caption: Mechanism of Action of **EPZ-719**.

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References

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